Introduction: A Versatile Bifunctional Building Block in Modern Medicinal Chemistry

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Compound of Interest

Compound Name:	*trans-n-boc-4-aminomethyl-cyclohexanol*
CAS No.:	*1021919-45-8*
Cat. No.:	*B1359763*

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trans-N-Boc-4-(aminomethyl)cyclohexanol, identified by its CAS Number 1021919-45-8, is a valuable bifunctional molecule that has garnered significant interest among researchers in drug discovery and organic synthesis.[1] Its structure uniquely combines a primary alcohol and a Boc-protected aminomethyl group situated on a trans-substituted cyclohexane scaffold. This arrangement provides a synthetically versatile platform for constructing complex molecular architectures.

The cyclohexane ring offers a rigid, three-dimensional framework that is frequently exploited in medicinal chemistry to orient functional groups in a precise spatial arrangement for optimal interaction with biological targets. The tert-butoxycarbonyl (Boc) protecting group on the amine is stable under a wide range of reaction conditions yet can be removed cleanly under acidic conditions. This differential reactivity between the hydroxyl group and the protected amine is the cornerstone of its utility, allowing for sequential, selective functionalization. This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, its strategic applications in pharmaceutical development, and essential safety information.

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Physicochemical and Spectroscopic Data

The physical and chemical properties of trans-N-Boc-4-(aminomethyl)cyclohexanol are summarized below. This data is essential for its handling, reaction setup, and purification.

Property	Value	Source(s)
CAS Number	1021919-45-8	[1]
Molecular Formula	$C_{12}H_{23}NO_3$	[1]
Molecular Weight	229.32 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	80-90 °C	[1]
Boiling Point	Data not available	[3]
Solubility	Expected to be soluble in various organic solvents like THF, Dichloromethane, and alcohols.	[2]
MDL Number	MFCD07369858	[1]

Spectroscopic Signature (Predicted)

While a publicly available, peer-reviewed spectrum for this specific compound is not readily accessible, its ^{1}H NMR spectrum can be predicted based on its structure and data from analogous compounds.[4] This provides a baseline for characterization:

- ~1.45 ppm (singlet, 9H): The nine equivalent protons of the tert-butyl group of the Boc protector.
- ~0.9-2.0 ppm (multiplets, 10H): The protons of the cyclohexane ring, showing complex splitting patterns due to their axial and equatorial positions.
- ~2.9-3.1 ppm (triplet or doublet of doublets, 2H): The methylene protons (-CH_2-NHBoc) adjacent to the Boc-protected nitrogen.

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- ~3.4-3.6 ppm (multiplet, 1H): The methine proton attached to the hydroxyl-bearing carbon (-CH-OH).
- ~4.5-4.8 ppm (broad triplet, 1H): The N-H proton of the carbamate, which may exhibit variable chemical shift and broadening.

Synthesis Protocol: Boc Protection of trans-4-(Aminomethyl)cyclohexanol

The most direct and common synthesis of trans-N-Boc-4-(aminomethyl)cyclohexanol involves the protection of the primary amine of its precursor, trans-4-(aminomethyl)cyclohexanol. The use of di-tert-butyl dicarbonate (Boc_2O) is the industry standard for this transformation due to its high efficiency and the benign nature of its byproducts (tert-butanol and CO_2).

Rationale Behind Experimental Choices

- Reagent: Di-tert-butyl dicarbonate (Boc_2O) is chosen as the Boc-donating reagent because it is a stable, crystalline solid that is easy to handle and provides high yields for the protection of primary amines.
- Solvent: A solvent such as Tetrahydrofuran (THF) or Dioxane is used to ensure the solubility of both the polar amine starting material and the less polar Boc_2O. A co-solvent system with water is often employed when starting with an amine salt.
- Base: A base like sodium hydroxide or triethylamine is required to neutralize the acidic proton of the amine (or the hydrochloride salt if used as a starting material) and to scavenge the acidic byproduct that can form during the reaction, driving the equilibrium towards the product.
- Temperature: The reaction is typically performed at room temperature. It is exothermic, so for larger-scale reactions, initial cooling may be necessary during the addition of Boc_2O.
- Purification: A standard aqueous workup is used to remove the base and any water-soluble byproducts. The final product, being significantly less polar than the starting amine, can then be isolated by extraction into an organic solvent and purified by crystallization or column chromatography.

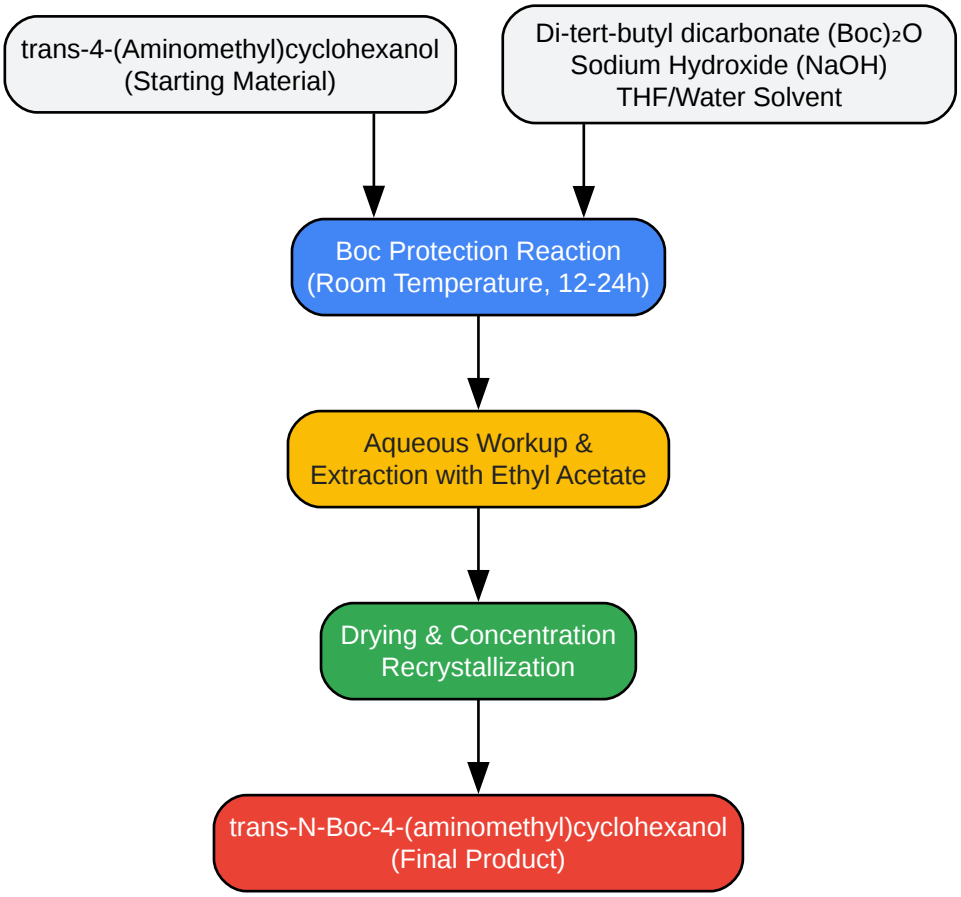
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Step-by-Step Experimental Protocol

- Dissolution: Dissolve trans-4-(aminomethyl)cyclohexanol (1 equivalent) in a suitable solvent mixture, such as 1:1 THF/water.
- Basification: Add sodium hydroxide (1.1 equivalents) to the solution and stir until all solids are dissolved.
- Boc_2O Addition: To the stirring solution, add di-tert-butyl dicarbonate (1.1 equivalents) either as a solid or dissolved in a small amount of THF. The addition may be done portion-wise to control any exotherm.
- Reaction: Allow the mixture to stir at room temperature for 12-24 hours. Reaction progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting material.
- Workup: Once the reaction is complete, concentrate the mixture under reduced pressure to remove the THF.
- Extraction: Add water and extract the aqueous layer with a suitable organic solvent, such as ethyl acetate (3x).
- Washing: Combine the organic layers and wash sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine to remove any remaining base and impurities.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The resulting solid can be further purified by recrystallization from a solvent system like hexanes/ethyl acetate to afford trans-N-Boc-4-(aminomethyl)cyclohexanol as a white solid.

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of the title compound.

Application in Pharmaceutical Drug Development

trans-N-Boc-4-(aminomethyl)cyclohexanol is a quintessential example of a "building block" in medicinal chemistry. Its utility lies in its ability to introduce a cyclohexyl linker with a reactive "handle" (the amine) that can be revealed at a later synthetic stage. This strategy is fundamental to the modular synthesis of complex drug candidates.

The compound serves as a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.[2] The trans-cyclohexane core provides a rigid scaffold that can effectively present pharmacophoric elements to a receptor or enzyme active site, potentially improving binding affinity and selectivity.

Strategic Importance in Multi-Step Synthesis

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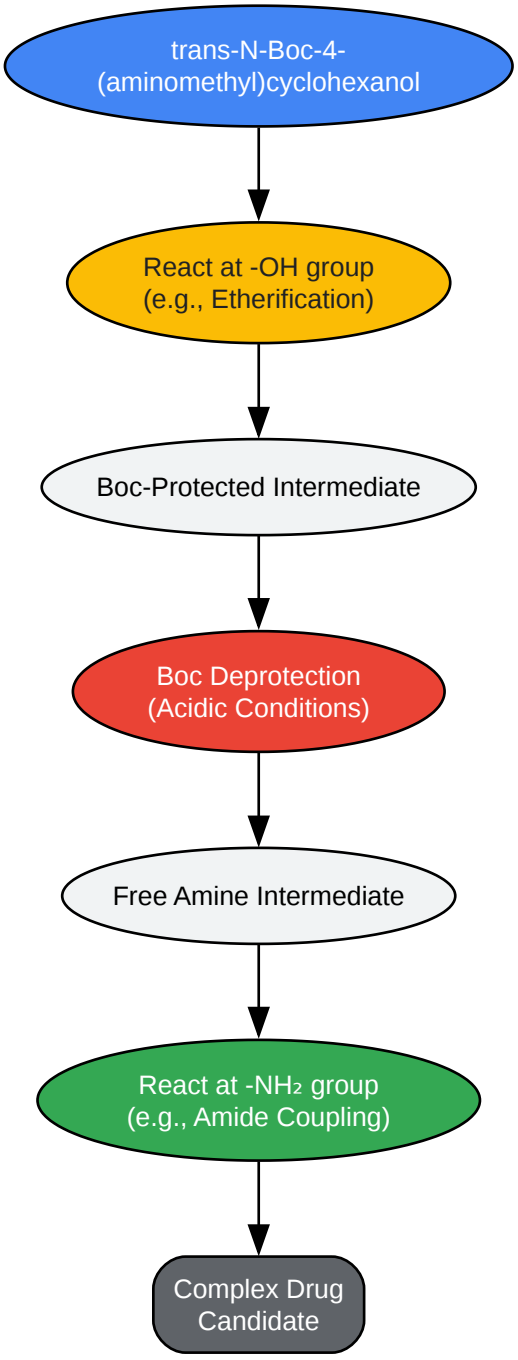
The core value of this molecule is enabling a disciplined, stepwise synthetic strategy. The Boc group ensures that the highly nucleophilic amine does not interfere with reactions intended for the hydroxyl group.

- Phase 1 - Functionalization of the Hydroxyl Group: The exposed -OH group can undergo a variety of transformations (e.g., oxidation, etherification, esterification) to append other parts of the target molecule. The Boc-protected amine remains inert.
- Phase 2 - Deprotection: The Boc group is removed under mild acidic conditions (e.g., trifluoroacetic acid in dichloromethane) to unmask the primary amine.
- Phase 3 - Functionalization of the Amine: The newly revealed amine is now available for a host of coupling reactions, such as amide bond formation, reductive amination, or sulfonylation, to complete the synthesis of the final drug candidate.

This strategic protection and deprotection sequence is a cornerstone of modern pharmaceutical synthesis, allowing for the efficient and high-yielding construction of complex molecules.

Logical Relationship Diagram

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Caption: Strategic use in multi-step pharmaceutical synthesis.

Safety and Handling

As a laboratory chemical, trans-N-Boc-4-(aminomethyl)cyclohexanol should be handled with appropriate care, following standard laboratory safety protocols.

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- GHS Hazard Statements:
  - H302: Harmful if swallowed.[1]
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Signal Word: Warning[1]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.
  - Respiratory Protection: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[2]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.

References

- LookChem. CAS NO. 1021919-45-8 | **trans-n-boc-4-aminomethyl-cyclohexanol**. [Link]
- Organic Syntheses. SYNTHESIS OF TERT-BUTYL (1S,2S)-2-METHYL-3-OXO-1-PHENYLPROPYLCARBAMATE BY ASYMMETRIC MANNICH REACTION. [Link]
- PubChem. tert-Butyl (4-hydroxy-1-methylcyclohexyl)carbamate. [Link]
- Organic Syntheses. Carbamic acid, tert-butyl ester. [Link]
- Oakwood Chemical. trans-N-Boc-4-aminomethylcyclohexanol. [Link]

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- Google Patents.
- Supporting Information. Characterization Data of the Products. [Link]
- Google Patents. CA3087004A1 - Method for preparing tert-butyl n-((1r,2s,5s)-2-((2-((5-chloropyridin-2-yl)amino).
- NIST. tert-Butyl carbamate. [Link]
- ThaiJO. Synthesis of trans tert-butyl (5,6-dihydroxycyclohex-3-en-1-yl) carbamate: a potential precursor for (-)-muricatacin derivatives. (2021-12-16). [Link]

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Sources

- 1. molbase.com [molbase.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. rsc.org [rsc.org]
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